

# Molecular Profile and Pharmacological Mechanism

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

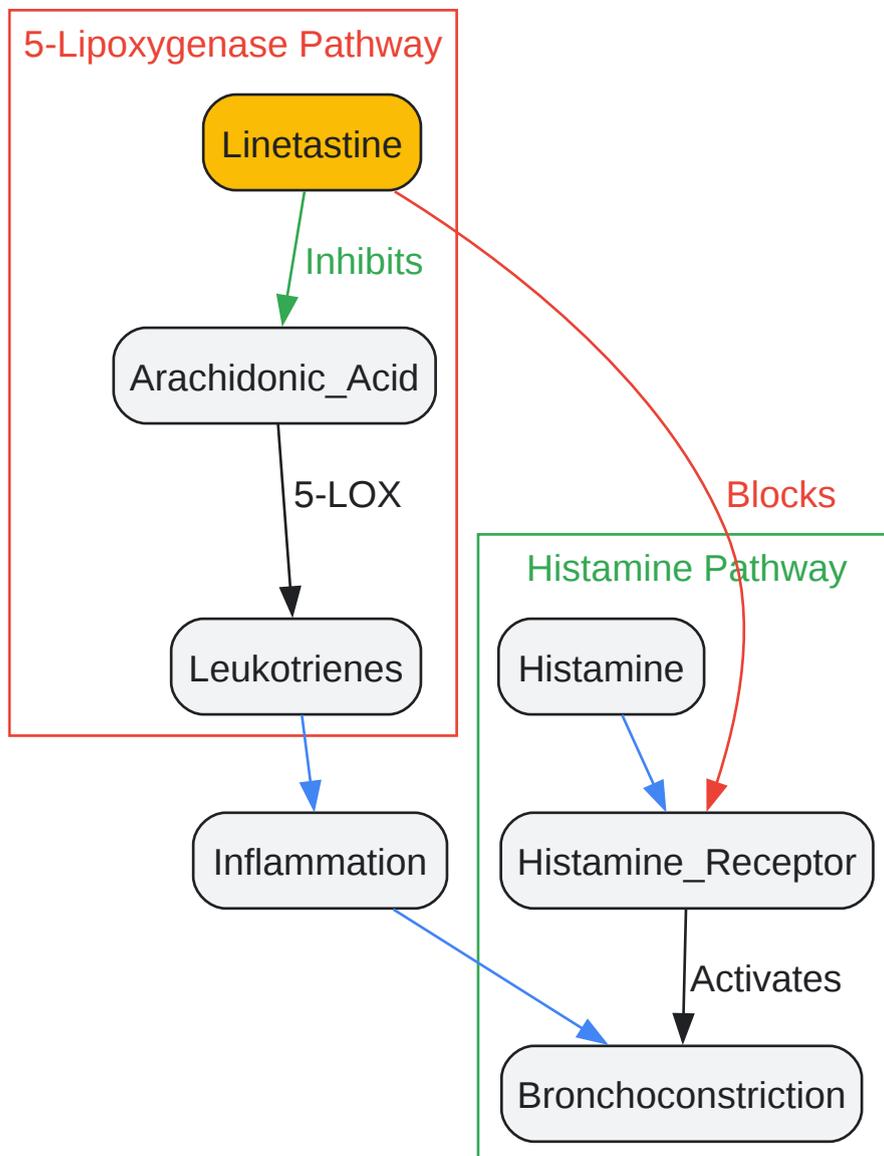
[Get Quote](#)

The table below summarizes the core chemical and pharmacological characteristics of **linetastine**.

Property	Description
CAS Number	159776-68-8 [1]
Alternative Names	TMK-688, TMK688, TMK 688, Linazolast, YM 257 [1] [2]
Molecular Formula	$C_{35}H_{40}N_2O_6$ [1]
Molecular Weight	584.7 g/mol [1]
Mechanism of Action	Dual 5-Lipoxygenase (5-LOX) inhibitor and histamine receptor antagonist [1] [3]
Primary Indications (Research)	Asthma, Atherosclerosis, Peptic Ulcers [1]

**Linetastine** exerts its effects through a dual mechanism, simultaneously inhibiting the production of pro-inflammatory leukotrienes and blocking the action of histamine [3]. Its active metabolite, TMK777, contributes significantly to its pharmacological activity [3].

## Linetastine Dual Mechanism of Action



[Click to download full resolution via product page](#)

**Linetastine** inhibits leukotriene production and blocks histamine receptors to prevent bronchoconstriction.

## Key Experimental Data and Protocols

The efficacy of **linetastine** has been demonstrated through *in vitro* and *in vivo* studies. Key quantitative data from these experiments are summarized below.

Assay Type	Experimental Model	Key Result	Citation
In Vitro	Calcium ionophore-stimulated human leukocytes	IC <sub>50</sub> for LTB <sub>4</sub> inhibition: <b>1.2 x 10<sup>-7</sup> mol/L</b> ; IC <sub>50</sub> for LTC <sub>4</sub> inhibition: <b>1.5 x 10<sup>-7</sup> mol/L</b> [3]	Arzneimittelforschung. 1996
In Vivo	Actively sensitized guinea pigs (late asthmatic response)	Inhibition of LTB <sub>4</sub> /LTC <sub>4</sub> increase in lungs at <b>1-10 mg/kg p.o.</b> ; duration >16 hours [3]	Arzneimittelforschung. 1996
In Vivo	Guinea pigs (histamine-induced bronchoconstriction)	Dose-dependent inhibition at <b>1-10 mg/kg p.o.</b> ; duration >24 hours [3]	Arzneimittelforschung. 1996
Ex Vivo	Isolated guinea-pig trachea	Non-competitive antagonism of histamine-induced contraction; pD <sub>2</sub> = <b>7.28</b> [3]	Arzneimittelforschung. 1996

## Detailed Experimental Methodologies

### 1. In Vitro 5-LOX Inhibition Assay in Human Leukocytes

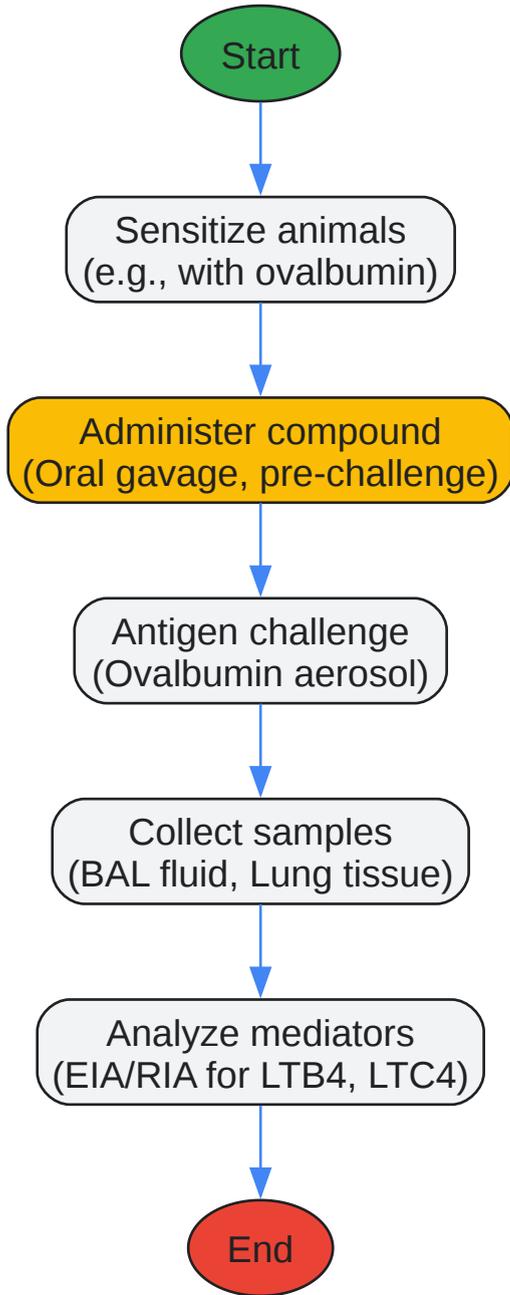
- **Cell Preparation:** Isolate human peripheral leukocytes using density gradient centrifugation [3].
- **Stimulation and Inhibition:** Pre-incubate cells with **linetastine**, its active metabolite TMK777, or a comparator drug (e.g., azelastine). Stimulate leukotriene synthesis by adding calcium ionophore (e.g., A23187) [3].
- **Measurement:** Quantify leukotriene B<sub>4</sub> (LTB<sub>4</sub>) and leukotriene C<sub>4</sub> (LTC<sub>4</sub>) in the supernatant using specific radioimmunoassays (RIA) or enzyme immunoassays. Calculate IC<sub>50</sub> values from concentration-response curves [3].

### 2. In Vivo Model of Late Asthmatic Response in Guinea Pigs

- **Sensitization:** Actively sensitize guinea pigs with ovalbumin [3].
- **Antigen Challenge & Dosing:** Expose sensitized animals to ovalbumin aerosol to induce a late asthmatic response. Administer **linetastine** (1-10 mg/kg) orally at a predetermined time before challenge [3].
- **Sample Collection & Analysis:** Collect bronchoalveolar lavage (BAL) fluid or lung tissue homogenates at the peak of the late response. Measure LTB<sub>4</sub> and LTC<sub>4</sub> levels via immunoassay to

assess the inhibitory effect of the drug [3].

### In Vivo Efficacy Study Workflow



[Click to download full resolution via product page](#)

*General workflow for in vivo efficacy studies in sensitized animal models.*

## Development Status and Rationale for Discontinuation

According to pharmaceutical databases, **linetastine** has been **discontinued** from clinical development for all its investigated indications, which included asthma, allergic rhinitis, atherosclerosis, peptic ulcer, skin cancer, and thrombosis [2]. The specific reasons for its discontinuation are not detailed in the available search results. It was originally developed by Terumo and Yamanouchi [2].

## Research Implications

Despite its discontinuation, **linetastine** remains a chemically well-characterized compound [1] and a relevant example of a dual-mechanism approach in pharmacology. Its design to concurrently target two key inflammatory pathways highlights a strategic therapeutic rationale for complex diseases like asthma.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. | Histamine Receptor | LTR | Lipoxygenase | TargetMol Linetastine [targetmol.com]
2. - AdisInsight Linetastine [adis.springer.com]
3. 5-Lipoxygenase inhibitory and antihistamine activities of linetastine [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Molecular Profile and Pharmacological Mechanism]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1481853#what-is-linetastine>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)